

# Brevianamide M: A Technical Guide to its Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Brevianamide M*

Cat. No.: *B15568577*

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## Introduction

**Brevianamide M** is a fungal metabolite belonging to the diverse family of indole alkaloids. Isolated from the marine algicolous fungus *Aspergillus versicolor*, this compound has garnered interest within the scientific community for its notable antimicrobial properties. This technical guide provides a comprehensive overview of the physical, chemical, and known biological characteristics of **Brevianamide M**, with a focus on presenting quantitative data, detailed experimental protocols, and a conceptual understanding of its potential mechanisms of action.

## Physicochemical Properties

The fundamental physical and chemical properties of **Brevianamide M** are summarized in the tables below, providing a clear reference for researchers. This data has been compiled from the primary literature describing its isolation and characterization.

### Table 1: General and Physical Properties of Brevianamide M

Property	Value	Reference
CAS Number	1174538-69-2	[1]
Appearance	Yellowish solid	[1]
Melting Point	225-227 °C	[1]

**Table 2: Chemical and Spectroscopic Properties of Brevianamide M**

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	321.33 g/mol	[1]
HR-ESI-MS	m/z 322.1186 [M+H] <sup>+</sup> (calcd. for C <sub>18</sub> H <sub>16</sub> N <sub>3</sub> O <sub>3</sub> , 322.1192)	
UV (MeOH) λ <sub>max</sub> (log ε)	226 (4.43), 275 (3.91), 333 (3.68) nm	
IR (KBr) ν <sub>max</sub>	3380, 1680, 1605, 1450 cm <sup>-1</sup>	

**Table 3: <sup>1</sup>H NMR Spectroscopic Data for Brevianamide M (500 MHz, DMSO-d<sub>6</sub>)**

Position	$\delta$ ppm	Multiplicity	J (Hz)
1-NH	11.18	s	
4-H	7.98	d	7.8
5-H	7.18	t	7.8
6-H	7.08	t	7.8
7-H	7.42	d	7.8
9-H	8.25	s	
11-H	7.85	s	
1'-NH	10.85	br s	
2'-H	7.35	d	8.5
3'-H	6.88	d	8.5
OCH <sub>3</sub>	3.85	s	

Data extracted from Miao et al., 2012

**Table 4: <sup>13</sup>C NMR Spectroscopic Data for Brevianamide M (125 MHz, DMSO-d<sub>6</sub>)**

Position	$\delta$ ppm
2	162.5
3	118.9
3a	136.2
4	120.5
5	121.3
6	119.5
7	112.1
7a	125.8
9	145.1
10	115.2
11	128.7
1'	154.3
2'	115.9
3'	114.8
OCH <sub>3</sub>	55.6

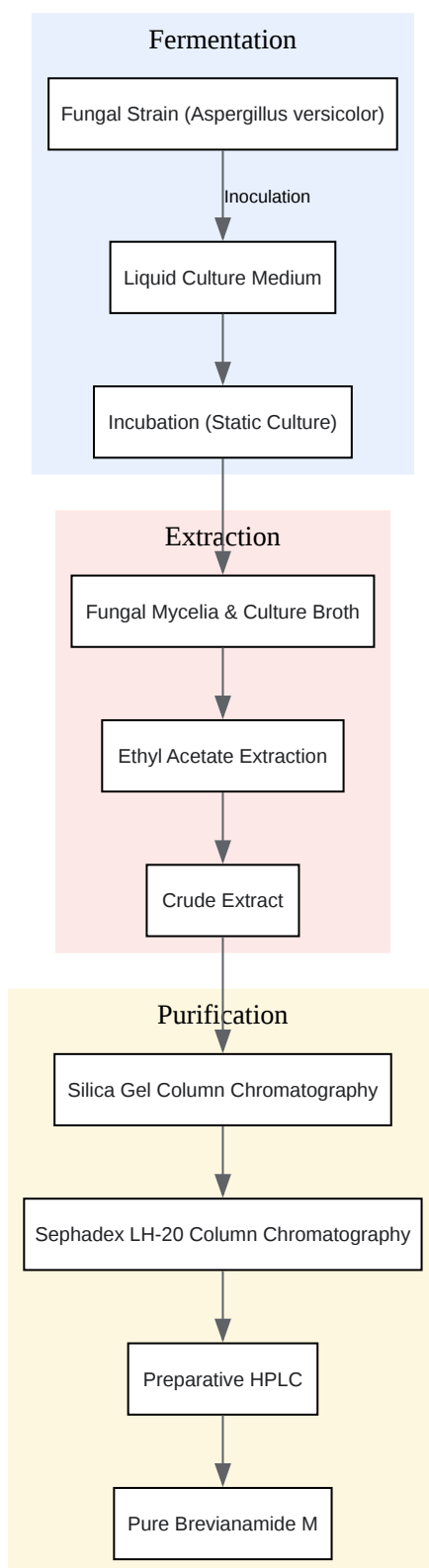
Data extracted from Miao et al., 2012

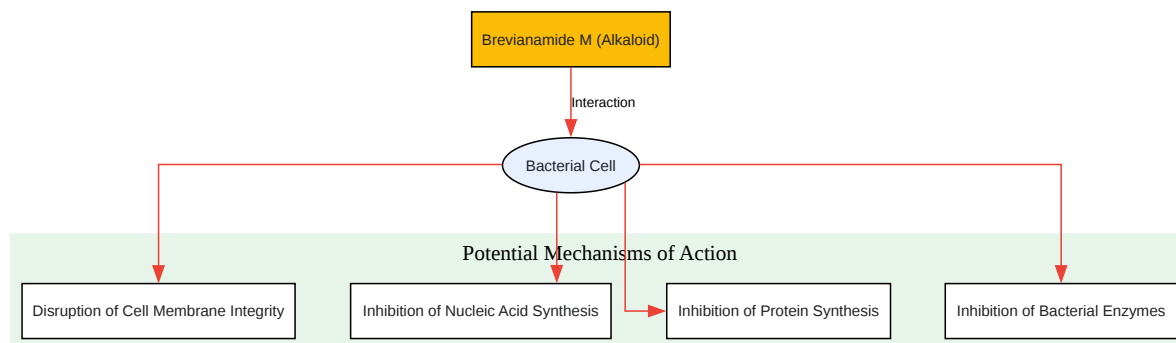
## Experimental Protocols

The following sections detail the methodologies employed in the isolation, characterization, and biological evaluation of **Brevianamide M**, as described in the scientific literature.

### Isolation and Purification of Brevianamide M

The isolation of **Brevianamide M** from the fungus *Aspergillus versicolor* is a multi-step process involving fermentation, extraction, and chromatographic separation. The general workflow is depicted in the diagram below.





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## References

- 1. mdpi.com [mdpi.com]
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